

Stability of Disodium edetate dihydrate solutions upon storage and autoclaving.

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Compound of Interest

Compound Name: Disodium edetate dihydrate

Cat. No.: B7815029

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Technical Support Center: Disodium Edetate Dihydrate Solutions

This technical support center provides guidance on the stability of **disodium edetate dihydrate** ($\text{Na}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$) solutions upon storage and after autoclaving. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **disodium edetate dihydrate** solutions?

A1: **Disodium edetate dihydrate** solutions should be stored in tightly sealed containers, protected from light. For long-term storage, refrigeration at 2-8°C is recommended to minimize potential degradation and microbial growth. For shorter periods, storage at a controlled room temperature (15-25°C) is also acceptable.

Q2: Is it acceptable to autoclave **disodium edetate dihydrate** solutions?

A2: Yes, aqueous solutions of disodium edetate can be sterilized by autoclaving. However, the pH of the solution is a critical factor to consider. Autoclaving unbuffered or improperly buffered solutions can lead to a pH shift, which may affect the stability and solubility of the disodium edetate.

Q3: Why did a precipitate form in my disodium edetate solution after autoclaving?

A3: Precipitate formation after autoclaving is often due to a decrease in the solubility of EDTA at a lower pH. During autoclaving, dissolved CO₂ can be driven out of the solution, leading to a potential increase in pH in unbuffered water. However, in some cases, complex interactions can lead to a pH drop. Disodium edetate is less soluble at acidic pH values. To prevent precipitation, it is crucial to adjust the pH of the solution to approximately 8.0 before autoclaving.

Q4: What is the expected shelf-life of a prepared disodium edetate solution?

A4: When prepared correctly, sterile filtered or autoclaved, and stored under recommended conditions (refrigerated and protected from light), a disodium edetate solution can be stable for several months. However, for critical applications, it is recommended to verify the concentration and pH after prolonged storage.

Q5: What are the potential degradation products of disodium edetate in solution?

A5: Under high temperatures, such as those well above standard autoclaving conditions, thermal degradation of EDTA can occur. The main degradation products identified in such studies are iminodiacetic acid (IDA) and hydroxyethyliminodiacetic acid (HEIDA)[1][2]. It is important to note that uncomplexed EDTA is more susceptible to degradation than when it is chelated with metal ions[2].

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Cloudiness or precipitation in the solution after preparation.	The disodium edetate dihydrate has not fully dissolved, likely due to low pH.	Adjust the pH of the solution to 8.0 with sodium hydroxide while stirring. The powder should dissolve completely.
Precipitate forms after autoclaving.	The initial pH of the solution was too low, leading to decreased solubility upon heating and cooling.	Ensure the pH is adjusted to 8.0 before autoclaving. If a precipitate has already formed, it may be possible to redissolve it by warming the solution and adjusting the pH. However, for critical applications, it is best to prepare a fresh solution.
The pH of the solution has changed after storage.	Absorption of atmospheric CO ₂ can lower the pH of unbuffered or weakly buffered solutions.	For applications sensitive to pH, it is recommended to use a buffered solution (e.g., with Tris-HCl) or to re-measure and adjust the pH before use.
Suspected degradation of the solution.	Prolonged storage at elevated temperatures or exposure to strong oxidizing agents.	If degradation is suspected, the concentration of the solution should be verified using a suitable analytical method, such as HPLC with UV detection after derivatization.

Data Presentation

Table 1: General Stability of **Disodium Edetate Dihydrate** Solutions

Storage Condition	Container	Duration	Expected Stability
Room Temperature (15-25°C)	Tightly sealed, light-protected	Up to 3 months	Generally stable, minor pH changes may occur in unbuffered solutions.
Refrigerated (2-8°C)	Tightly sealed, light-protected	Up to 12 months	High stability with minimal degradation. Recommended for long-term storage.

Note: The stability data presented is based on general chemical principles and available literature. For critical applications, it is essential to perform in-house stability studies.

Table 2: Effect of Autoclaving on **Disodium Edetate Dihydrate** Solutions (Qualitative)

Solution Type	pH Before Autoclaving	Observation After Autoclaving
Unbuffered	~4.5-5.5	Potential for precipitation.
Unbuffered, pH adjusted	8.0	Generally remains clear. A slight pH shift may occur.
Buffered (e.g., Tris-HCl)	8.0	Stable, minimal to no change in pH or appearance.

Experimental Protocols

Preparation of a 0.5 M Disodium Edetate Dihydrate Solution (pH 8.0)

Materials:

- Disodium edetate dihydrate (M.W. 372.24 g/mol)
- Deionized or distilled water

- Sodium hydroxide (NaOH) pellets or a concentrated solution (e.g., 10 M)
- pH meter
- Magnetic stirrer and stir bar
- Graduated cylinder and volumetric flask

Procedure:

- Weigh out 186.1 g of **disodium edetate dihydrate** for every 1 L of solution to be prepared.
- Add the powder to approximately 800 mL of deionized water in a beaker with a magnetic stir bar.
- Stir the suspension. The powder will not dissolve completely at this stage.
- Slowly add NaOH while monitoring the pH. Continue adding NaOH until the pH of the solution reaches 8.0.
- As the pH approaches 8.0, the disodium edetate will completely dissolve.
- Once fully dissolved, transfer the solution to a 1 L volumetric flask.
- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask.
- Bring the final volume to 1 L with deionized water.
- For sterilization, either filter the solution through a 0.22 μm filter or autoclave at 121°C for 15-20 minutes.

Stability Indicating HPLC-UV Method for Disodium Edetate

This method is based on the principle of pre-column derivatization with a metal salt to form a UV-active complex that can be detected by HPLC.

Instrumentation and Conditions:

- HPLC System: A system with a gradient pump, autosampler, column oven, and UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase A: A buffered aqueous solution (e.g., 0.05 M ammonium acetate, pH adjusted to 6.5).
- Mobile Phase B: Acetonitrile or methanol.
- Gradient: A suitable gradient to separate the EDTA-metal complex from other components (e.g., starting with 5% B and increasing to 95% B over 20 minutes).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Dependent on the metal used for derivatization (e.g., ~254 nm for the Fe-EDTA complex).
- Injection Volume: 20 μ L.

Reagents:

- Derivatization Reagent: A solution of a metal salt, for example, 0.1 M Ferric Chloride (FeCl_3) in dilute acid.

Sample Preparation:

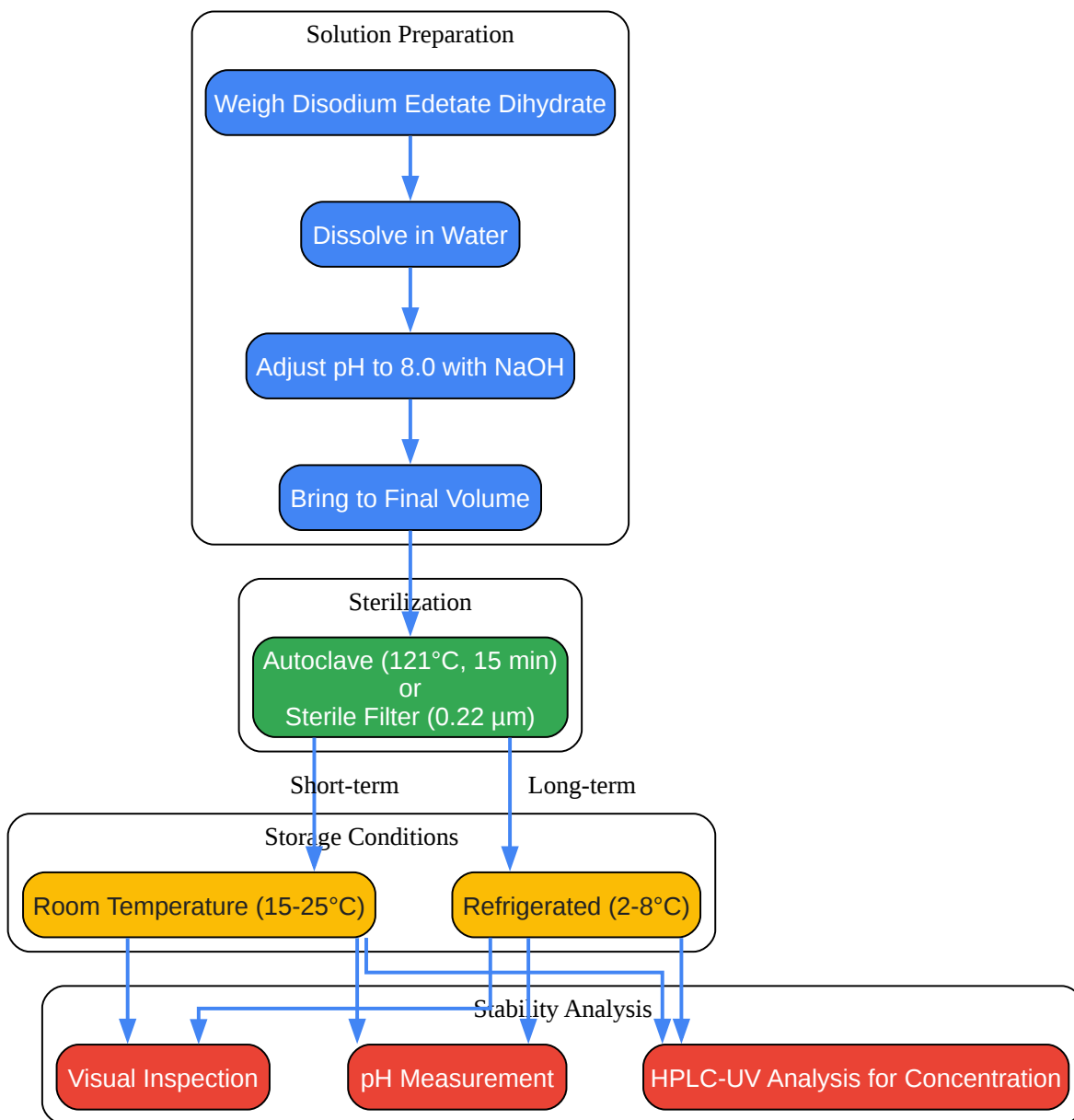
- Standard Preparation: Prepare a stock solution of **disodium edetate dihydrate** of known concentration in deionized water. Create a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dilute the disodium edetate solution to be tested to fall within the concentration range of the calibration standards.

- Derivatization: To a known volume of each standard and sample solution, add a specific volume of the derivatization reagent. Allow the reaction to proceed for a set amount of time at a controlled temperature (e.g., 15 minutes at 60°C) to ensure complete complexation.

Analysis:

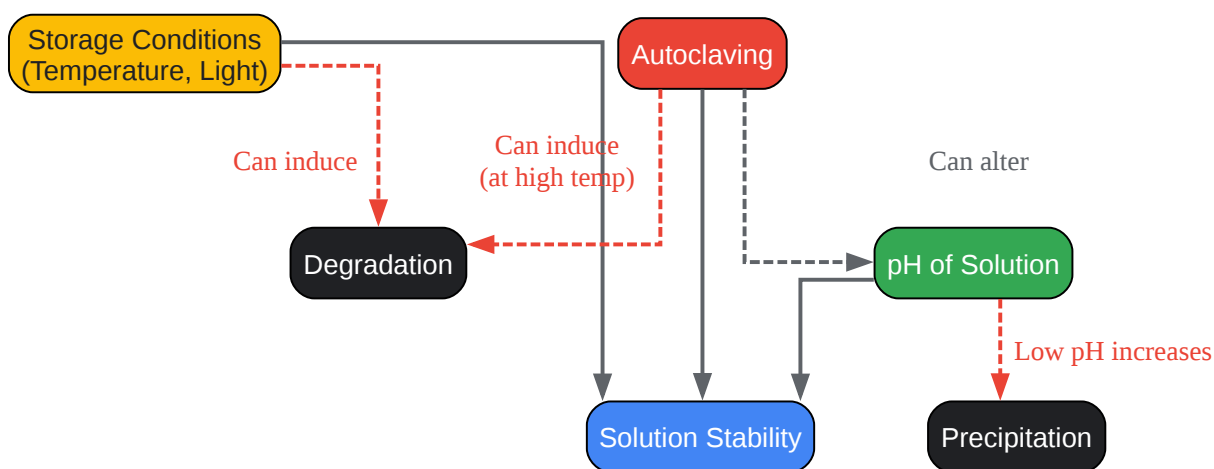
- Inject the derivatized standards and samples onto the HPLC system.
- Identify the peak corresponding to the EDTA-metal complex based on the retention time of the standards.
- Quantify the amount of disodium edetate in the samples by comparing the peak area to the calibration curve generated from the standards.

Visualizations



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Caption: Workflow for the preparation, sterilization, storage, and stability analysis of **disodium edetate dihydrate** solutions.



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Caption: Key factors influencing the stability of **disodium edetate dihydrate** solutions.

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References

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- 2. researchgate.net [researchgate.net]
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